

Application Note: Purification of 4-Octylbenzoic Acid by Recrystallization

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Compound of Interest

Compound Name: 4-Octylbenzoic acid

CAS No.: 3575-31-3

Cat. No.: B1265468

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Abstract

This application note provides a detailed protocol for the purification of **4-octylbenzoic acid** using the recrystallization technique. Recrystallization is a fundamental method for purifying solid organic compounds based on their differential solubility in a given solvent or solvent system at varying temperatures. This document outlines the selection of an appropriate solvent system, a step-by-step experimental procedure, and data presentation for researchers, scientists, and professionals in drug development.

Introduction

4-Octylbenzoic acid is an aromatic carboxylic acid characterized by a benzoic acid core with an octyl group at the para position.^[1] It is a white to off-white solid at room temperature and sees application as a pharmaceutical intermediate.^{[1][2][3]} Due to the presence of the long alkyl chain, it possesses hydrophobic properties.^[1] The purification of such compounds is critical to ensure the quality and reliability of downstream applications. Recrystallization is an effective purification technique that relies on the principle that the solubility of a compound in a solvent increases with temperature. By dissolving the impure solid in a hot solvent and allowing

it to cool slowly, the desired compound crystallizes out, leaving impurities behind in the solution.

Data Presentation

A summary of the physical and chemical properties of **4-octylbenzoic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₂ O ₂	[1]
Molecular Weight	234.33 g/mol	
Appearance	White to off-white solid, needles, or powder	[1][3]
Melting Point	97-98 °C (literature)	[2][3][4]
Solubility	Soluble in methanol, hot hexane, hot ethanol, 2-propanol, and toluene. Insoluble in water.	[2][3][4]
pKa	4.36 ± 0.10 (Predicted)	[5]

Experimental Protocol

This protocol details the recrystallization of **4-octylbenzoic acid** from an aqueous ethanol solvent system. Crystallization from aqueous ethanol has been reported to yield a product with a melting point of 99-100°C.[2][3]

Materials:

- Crude **4-octylbenzoic acid**
- 95% Ethanol
- Deionized water

- Erlenmeyer flasks (2)
- Beakers
- Graduated cylinders
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Short-stemmed funnel
- Fluted filter paper
- Büchner funnel and filter flask
- Vacuum source
- Spatula
- Watch glass

Procedure:

- Dissolution:
 - Weigh the crude **4-octylbenzoic acid** and place it in an Erlenmeyer flask with a magnetic stir bar.
 - For every 1 gram of crude product, add a minimal amount of 95% ethanol and begin heating the mixture gently on a hot plate with stirring.
 - Continue adding ethanol in small portions until the **4-octylbenzoic acid** completely dissolves.
- Hot Filtration (Optional):
 - This step is necessary if insoluble impurities are observed in the hot solution.

- Preheat a second Erlenmeyer flask containing a small amount of the solvent on the hot plate.
- Place a short-stemmed funnel with fluted filter paper into the neck of the preheated flask.
- Quickly pour the hot solution of **4-octylbenzoic acid** through the fluted filter paper. The preheated setup prevents premature crystallization in the funnel.
- Crystallization:
 - To the hot, clear filtrate, add hot deionized water dropwise until the solution becomes faintly cloudy (turbid). This indicates that the solution is saturated.
 - Add a few drops of hot ethanol until the solution becomes clear again.
 - Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.[6]
 - Once the flask has reached room temperature, place it in an ice-water bath for at least 20 minutes to maximize crystal formation.[7]
- Collection of Crystals:
 - Set up a Büchner funnel with filter paper over a filter flask connected to a vacuum source.
 - Wet the filter paper with a small amount of cold deionized water to ensure a good seal.
 - Pour the cold crystal slurry into the Büchner funnel and apply the vacuum.
 - Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.
- Drying:
 - Allow the crystals to dry on the funnel by drawing air through them for a period of time.

- Transfer the purified crystals to a pre-weighed watch glass and allow them to air dry completely.
- Once dry, weigh the crystals to determine the percent recovery and measure the melting point to assess purity.

Visualization of the Experimental Workflow

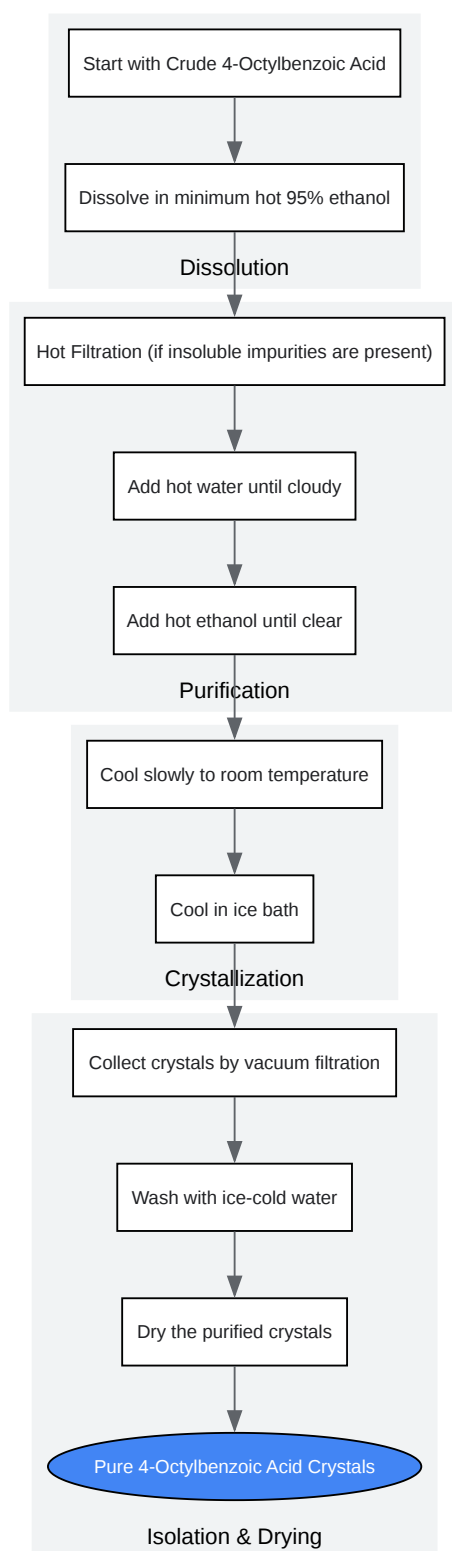


Figure 1. Workflow for the Recrystallization of 4-Octylbenzoic Acid

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Caption: Figure 1. Workflow for the Recrystallization of **4-Octylbenzoic Acid**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle hot glassware with caution to prevent burns.
- Ethanol is flammable; keep it away from open flames and ignition sources.
- Perform the experiment in a well-ventilated fume hood.

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